Strategic Control & Quantification of Ipratropium Bromide Impurity E for ANDA Submission

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Compound of Interest

Compound Name:	*Ipratropium Bromide Impurity E*
CAS No.:	*183626-76-8*
Cat. No.:	*B602118*

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Executive Summary & Regulatory Context

In the context of Abbreviated New Drug Application (ANDA) filings for Ipratropium Bromide, the rigorous control of impurities is not merely a compliance checkbox but the backbone of the bioequivalence and stability argument.

Impurity E, identified in the European Pharmacopoeia (Ph. Eur.) as Apo-ipratropium (chemically: (1R,3r,5S,8r)-8-isopropyl-8-methyl-3-(2-phenylprop-2-enoyloxy)-8-azabicyclo[3.2.1]octan-8-ium), is a critical degradation product resulting from the dehydration of the tropic acid moiety. Its presence is a direct indicator of thermal stress or pH instability during manufacturing and storage.

For an ANDA submission, the applicant must demonstrate:

- Specificity: The analytical method can unequivocally separate Ipratropium from Impurity E.
- Mass Balance: Degradation of the API correlates with the formation of Impurity E.

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- Control: Levels are maintained below the qualification threshold (typically 0.15% or 1.0 mg/day intake, per ICH Q3B(R2)).

This guide details the protocol for utilizing Impurity E reference standards to validate a Stability-Indicating Method (SIM) compliant with USP <1225> and ICH Q2(R1).

Technical Profile: Ipratropium Bromide Impurity E

Feature	Specification
Common Name	Apo-Ipratropium (Impurity E)
Chemical Name	8-isopropyl-8-methyl-3-(2-phenylacryloyloxy)-8-azoniabicyclo[3.2.1]octane
Origin	Degradation (Dehydration of Ipratropium); Process Impurity (Acidic conditions)
Molecular Formula	
Criticality	High. Co-elution with the main peak is common in standard C18 methods without ion-pairing optimization.
UV Max	~220 nm (End absorption) and ~254 nm (Phenyl ring)

Application Note: Method Development Strategy

The Separation Challenge

Ipratropium is a quaternary ammonium compound, making it highly polar and prone to peak tailing on standard silica-based C18 columns due to silanol interactions. Impurity E, lacking the hydroxyl group, is slightly less polar but structurally similar.

The Causality of Method Failure: Many generic methods fail because they rely solely on pH adjustment. However, to separate the quaternary amine (Ipratropium) from its dehydrated analog (Impurity E), Ion-Pair Chromatography (IPC) or Chaotropic Salts are often required to mask silanols and improve retention shape.

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Reference Standard Strategy in ANDA

In your ANDA filing, Impurity E serves three distinct roles:

- System Suitability Marker: It is the "Critical Pair." If your method cannot resolve Impurity E from Ipratropium (Resolution

  ), the run is invalid.
- Relative Response Factor (RRF) Determination: You must calculate the RRF of Impurity E to accurately quantify it using the main API peak area in routine analysis.
  - Formula:
- Forced Degradation Validation: You must expose Ipratropium to acid/heat (

) to generate Impurity E in-situ, then prove your method detects the specific peak matching the Reference Standard retention time.

Detailed Experimental Protocol

High-Performance Liquid Chromatography (HPLC) Conditions

This protocol is designed to be self-validating; the resolution between the API and Impurity E confirms system performance.

- Instrument: HPLC with PDA/UV Detector (e.g., Agilent 1290 / Waters Alliance).
- Column: L1 packing (C18),

  (Recommended: Inertsil ODS-3V or equivalent base-deactivated column).
- Mobile Phase A: Buffer Solution (Dissolve 10.0 g Sodium Perchlorate in 1000 mL water, adjust pH to 3.0 with Phosphoric Acid).
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Mode: Isocratic or Gradient (Isocratic preferred for robustness if

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is sufficient).

- Isocratic Ratio: Buffer:ACN (82:18 v/v).

- Flow Rate: 1.5 mL/min.
- Column Temp:

  .
- Detection: 220 nm.
- Injection Volume:

  .

Standard Preparation

- Stock Solution (Impurity E): Accurately weigh 5.0 mg of Impurity E Reference Standard into a 50 mL volumetric flask. Dissolve and dilute to volume with Mobile Phase. (Conc:

).
- Stock Solution (API): Accurately weigh 50.0 mg of Ipratropium Bromide WS into a 50 mL volumetric flask. Dissolve and dilute to volume. (Conc:

).
- System Suitability Solution: Transfer 5.0 mL of API Stock and 1.0 mL of Impurity E Stock into a 50 mL flask. Dilute to volume.

  - Target: API (

) + Impurity E (

).

Procedure & Acceptance Criteria

- Equilibrate the system for 60 mins.

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- Inject Blank (Mobile Phase). Ensure no interference at RT of Impurity E.
- Inject System Suitability Solution (6 replicates).
  - Criterion 1: Resolution (

) between Ipratropium and Impurity E

    .
  - Criterion 2: Tailing Factor (

) for Ipratropium

    .
  - Criterion 3: %RSD of Impurity E peak area

    (for sensitivity check).

Visualizations & Logic Flows

ANDA Impurity Profiling Workflow

This diagram illustrates the critical path for integrating Impurity E data into the ANDA Common Technical Document (CTD) Module 3.



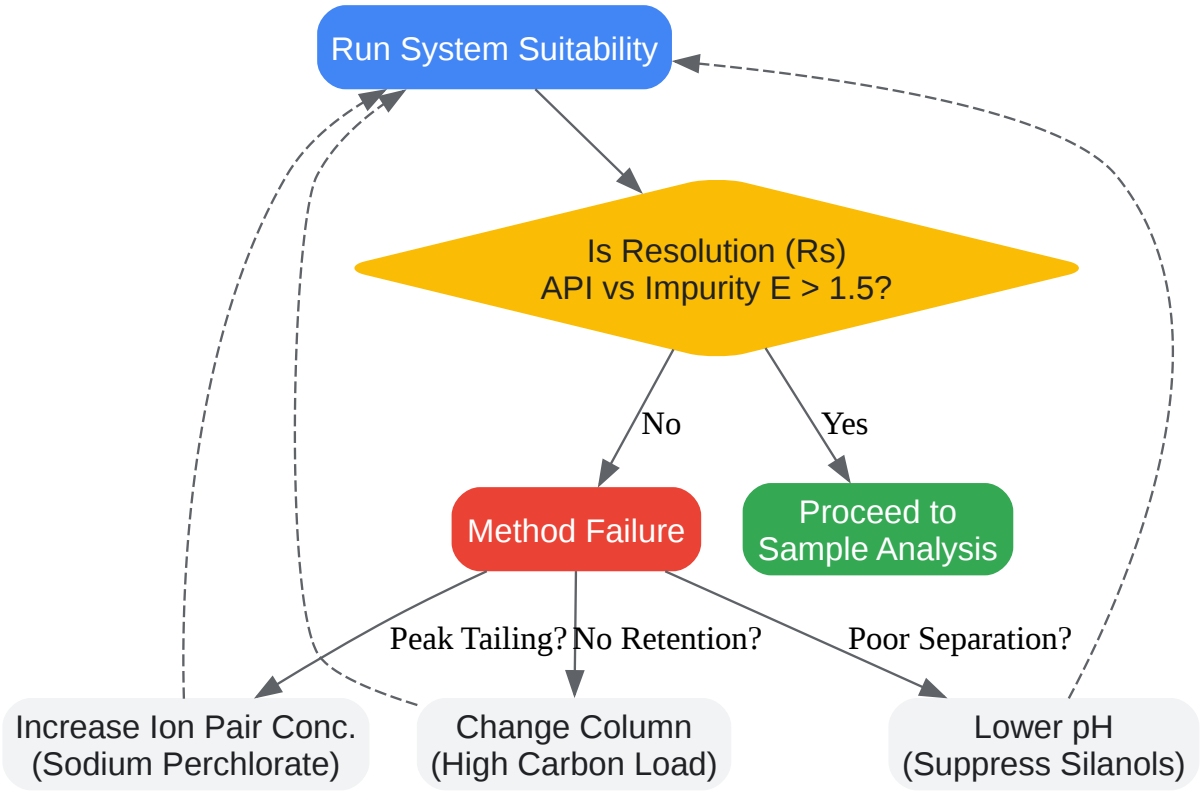
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Caption: The critical path from stress testing to ANDA filing, highlighting Impurity E as the key validation marker.

HPLC Method Decision Tree (Troubleshooting)

A logic flow for researchers when the "Self-Validating" protocol fails (i.e., Resolution < 1.5).

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Caption: Troubleshooting logic for optimizing the separation of Ipratropium and Impurity E.

Data Analysis & Reporting

When submitting the ANDA, summarize the validation data for Impurity E in the following format:

Table 1: Linearity and Range Data (Example)

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Parameter	Result	Acceptance Criteria
Range	LOQ to 150% of Limit	N/A
Correlation Coeff ( )	0.9998	
Slope	4520.1	N/A
Y-Intercept	12.5	N/A
Bias at 100%	0.4%	

Table 2: Accuracy (Recovery) of Impurity E

Spike Level	% Recovery	% RSD
LOQ	98.5%	2.1%
100% Limit	100.2%	0.8%
150% Limit	99.8%	0.5%

References

- ICH Q3A(R2): Impurities in New Drug Substances. International Council for Harmonisation. Link
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- European Pharmacopoeia (Ph. Eur.): Monograph 01/2008:0919 Ipratropium Bromide. (Access via EDQM subscription).

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